

Core Chemical Identity and Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 7-Cyanoheptanoic acid

CAS No.: 5810-22-0

Cat. No.: B3273137

[Get Quote](#)

A foundational understanding of a compound's physical and chemical properties is the first step in a robust safety assessment. **7-Cyanoheptanoic acid** is a solid at room temperature with a defined set of characteristics that influence its handling and storage.

Table 1: Physicochemical Properties of **7-Cyanoheptanoic Acid**

Property	Value	Source(s)
CAS Number	5810-22-0	[1]
Molecular Formula	C ₈ H ₁₃ NO ₂	[1]
Molecular Weight	155.19 g/mol	[1]
Appearance	White to off-white solid	
Melting Point	Not specified	
Boiling Point	Not specified	
Solubility	Poorly soluble in water	[2]

Hazard Assessment and Toxicological Profile

The primary hazards associated with carboxylic acids and nitriles stem from their potential corrosivity and toxicity. While specific GHS classifications for **7-Cyanoheptanoic acid** are not universally aggregated, a hazard assessment can be derived from the known reactivity of its functional groups.

- **Skin and Eye Irritation:** Carboxylic acids, such as the closely related heptanoic acid, are known to be corrosive and can cause burns to skin, eyes, and mucous membranes upon contact.^[2] The acidic nature of the carboxyl group is the primary driver of this corrosive potential.
- **Inhalation Hazard:** Inhalation of dust or aerosols may cause irritation to the upper respiratory tract.^[2]
- **Ingestion Toxicity:** Ingestion may be harmful.^[2] While the nitrile in **7-cyanoheptanoic acid** is part of an organic molecule and not a free cyanide salt, it can react with acids to generate hydrogen cyanide gas.^[2] Furthermore, metabolic pathways for some nitriles can lead to the in-vivo release of cyanide, a mechanism of significant toxicological concern.

Expert Insight: The dual functionality of this molecule requires a two-pronged risk assessment. The immediate, localized hazard is the corrosive potential of the carboxylic acid. The systemic, and potentially more severe, hazard is the latent toxicity of the nitrile group. Therefore, handling procedures must be designed to prevent both external contact and internal absorption.

Exposure Controls and Personal Protective Equipment (PPE)

A self-validating safety protocol relies on a hierarchy of controls, where engineering solutions are prioritized, and PPE serves as the final barrier.

Engineering Controls:

- **Chemical Fume Hood:** All manipulations of **7-Cyanoheptanoic acid**, especially weighing or any procedure that could generate dust or aerosols, must be performed in a certified chemical fume hood.

- Ventilation: The laboratory must have adequate general ventilation to dilute and remove any fugitive emissions.

Personal Protective Equipment (PPE): The selection of PPE must be based on a thorough risk assessment of the specific procedures being performed.

Table 2: Recommended Personal Protective Equipment (PPE)

Protection	Specification	Rationale
Eye/Face	Chemical safety goggles or a full-face shield.	Protects against splashes and dust.
Hand	Chemical-resistant gloves (e.g., Nitrile).	Prevents skin contact and potential burns.
Body	Lab coat, closed-toe shoes.	Protects skin and personal clothing from contamination.
Respiratory	Use only in a well-ventilated area. If dust is generated, a NIOSH-approved respirator is necessary.	Prevents inhalation of irritating dust.[3]

Logical Workflow: PPE Donning and Doffing Proper sequencing is critical to prevent cross-contamination.

Caption: Proper PPE donning and doffing sequence to minimize exposure risk.

Safe Handling, Storage, and Incompatibilities

Handling:

- Avoid all personal contact, including inhalation of dust.
- Use in a well-ventilated area, preferably a fume hood.
- When handling, ensure containers are grounded and bonded to prevent static discharge.[3]

- Always wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[4]
- Store locked up and away from incompatible materials.[3]

Chemical Incompatibilities: Understanding what **7-Cyanoheptanoic acid** should not come into contact with is as important as knowing how to handle it correctly.

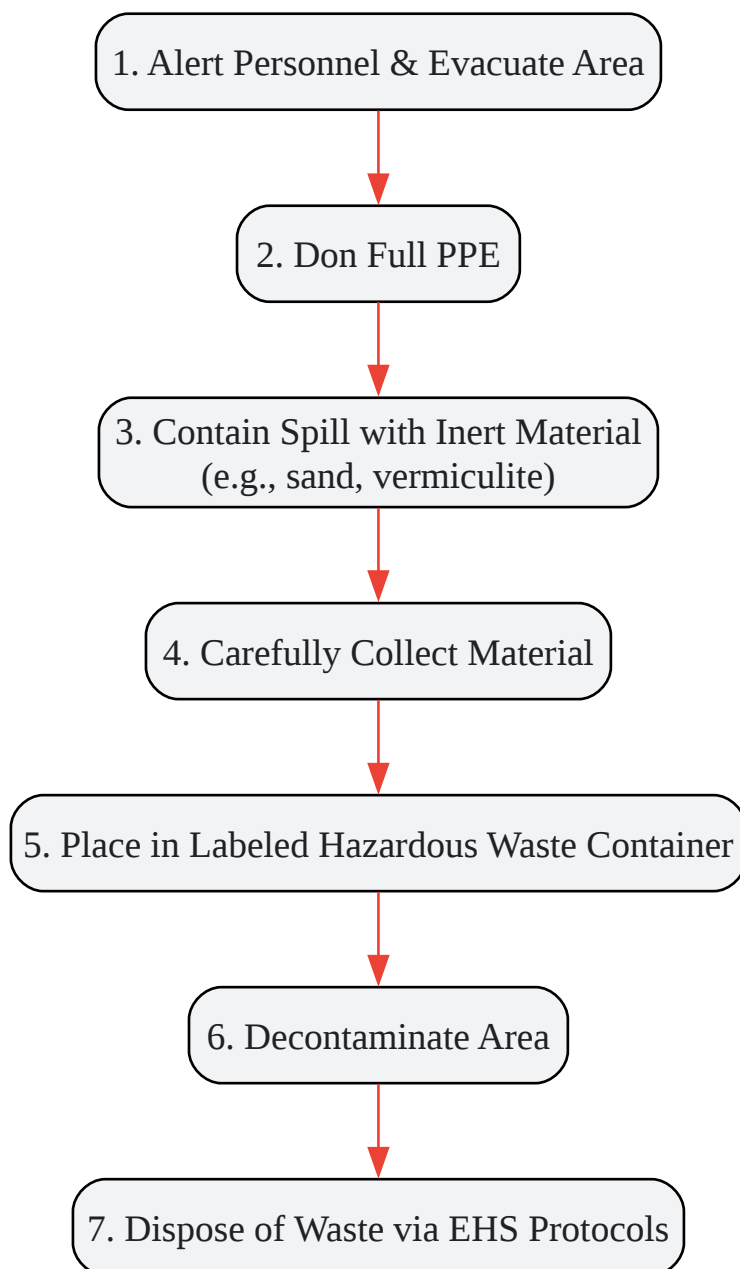
- Strong Oxidizing Agents: Can lead to violent reactions.[4]
- Bases: Exothermic reactions can occur with bases.[2]
- Active Metals (e.g., Sodium, Potassium): Can react, particularly if moist, to form gaseous hydrogen.[2]
- Cyanide Salts: Reacts with cyanide salts to generate gaseous hydrogen cyanide.[2]

Emergency Procedures: A Validated Response Plan

First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[3]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Seek immediate medical attention.[3]
- Inhalation: Move person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. If conscious, give two glasses of water to drink. Seek immediate medical attention.[3]

Spill Response Workflow: A structured response is crucial to contain a spill safely and effectively.



[Click to download full resolution via product page](#)

Caption: A systematic workflow for responding to a chemical spill.

Application in Synthesis: A Protocol Framework

7-Cyanoheptanoic acid is a valuable intermediate. For instance, its carboxylic acid moiety can be readily converted to an ester or amide, while the nitrile can be hydrolyzed or reduced. The following is an illustrative protocol for the esterification of **7-Cyanoheptanoic acid**.

Protocol: Fischer Esterification to Methyl 7-Cyanoheptanoate

Causality: This protocol uses a simple acid-catalyzed esterification. Sulfuric acid acts as a catalyst by protonating the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by methanol. The reaction is driven to completion by using a large excess of the alcohol (methanol), which also serves as the solvent.

Materials:

- **7-Cyanoheptanoic acid**
- Methanol (Anhydrous)
- Concentrated Sulfuric Acid (H₂SO₄)
- Saturated Sodium Bicarbonate (NaHCO₃) solution
- Brine (Saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO₄)
- Diethyl Ether

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve **7-Cyanoheptanoic acid** (1.0 eq) in a large excess of methanol.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 0.1 eq) to the stirred solution.
- **Reflux:** Heat the mixture to reflux and maintain for 4-6 hours. Monitor the reaction's progress via Thin Layer Chromatography (TLC).
- **Work-up:** a. Cool the reaction mixture to room temperature. b. Remove the excess methanol under reduced pressure. c. Dissolve the residue in diethyl ether and transfer to a separatory funnel. d. Carefully wash the organic layer with saturated NaHCO₃ solution to neutralize the acid catalyst. e. Wash with water, then with brine.

- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to yield the crude ester.
- **Purification:** The product can be further purified by vacuum distillation or column chromatography if necessary.

Self-Validation: This protocol incorporates an in-process control (TLC monitoring) to ensure the reaction proceeds to completion before work-up, maximizing yield and minimizing the purification burden. The neutralization and washing steps are designed to systematically remove the catalyst and byproducts, ensuring the integrity of the final product.

Disposal Considerations

All waste materials containing **7-Cyanoheptanoic acid** or its byproducts must be treated as hazardous chemical waste.

- Collect all solid and liquid waste in clearly labeled, sealed containers.
- Dispose of waste through your institution's Environmental Health and Safety (EHS) office in accordance with all local, state, and federal regulations. Do not dispose of it down the drain.

References

- **7-Cyanoheptanoic acid** | $\text{C}_8\text{H}_{13}\text{NO}_2$ | CID 21669468 - PubChem. National Center for Biotechnology Information. [[Link](#)]
- HEPTANOIC ACID - Ataman Kimya. Ataman Kimya. [[Link](#)]
- The Versatility of 7-Aminoheptanoic Acid in Chemical Synthesis. NINGBO INNO PHARMCHEM CO.,LTD. [[Link](#)]
- cyanoacetic acid - Sdfine. Sdfine. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 7-Cyanoheptanoic acid | C₈H₁₃NO₂ | CID 21669468 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. HEPTANOIC ACID | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Core Chemical Identity and Physicochemical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3273137/docs#core-chemical-identity-and-physicochemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check